

PX-866: A Potent Tool for Interrogating PI3K Signaling

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Compound of Interest

Compound Name: PX-866-17OH

Cat. No.: B10774947

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Application Notes and Protocols

For researchers, scientists, and drug development professionals, PX-866 serves as a critical tool for elucidating the complexities of the phosphatidylinositol 3-kinase (PI3K) signaling pathway. As a semi-synthetic viridin analog and an irreversible pan-PI3K inhibitor, PX-866 offers a more stable and less toxic alternative to wortmannin for in vitro and in vivo studies.^[1]^[2]^[3] This document provides detailed application notes and experimental protocols to facilitate the use of PX-866 in studying PI3K signaling.

Mechanism of Action

PX-866 exerts its inhibitory effect through covalent binding to the lysine residue within the ATP-binding site of the p110 catalytic subunit of Class I PI3Ks.^[2] This irreversible binding effectively blocks the kinase activity of PI3K, preventing the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3). The resulting decrease in PIP3 levels leads to reduced activation of downstream effectors, most notably the serine/threonine kinase Akt (also known as Protein Kinase B).^[1]^[4]^[5] PX-866 selectively inhibits the alpha, delta, and gamma isoforms of PI3K, with less activity against the beta isoform.^[2]^[6]

Data Presentation

In Vitro Potency of PX-866

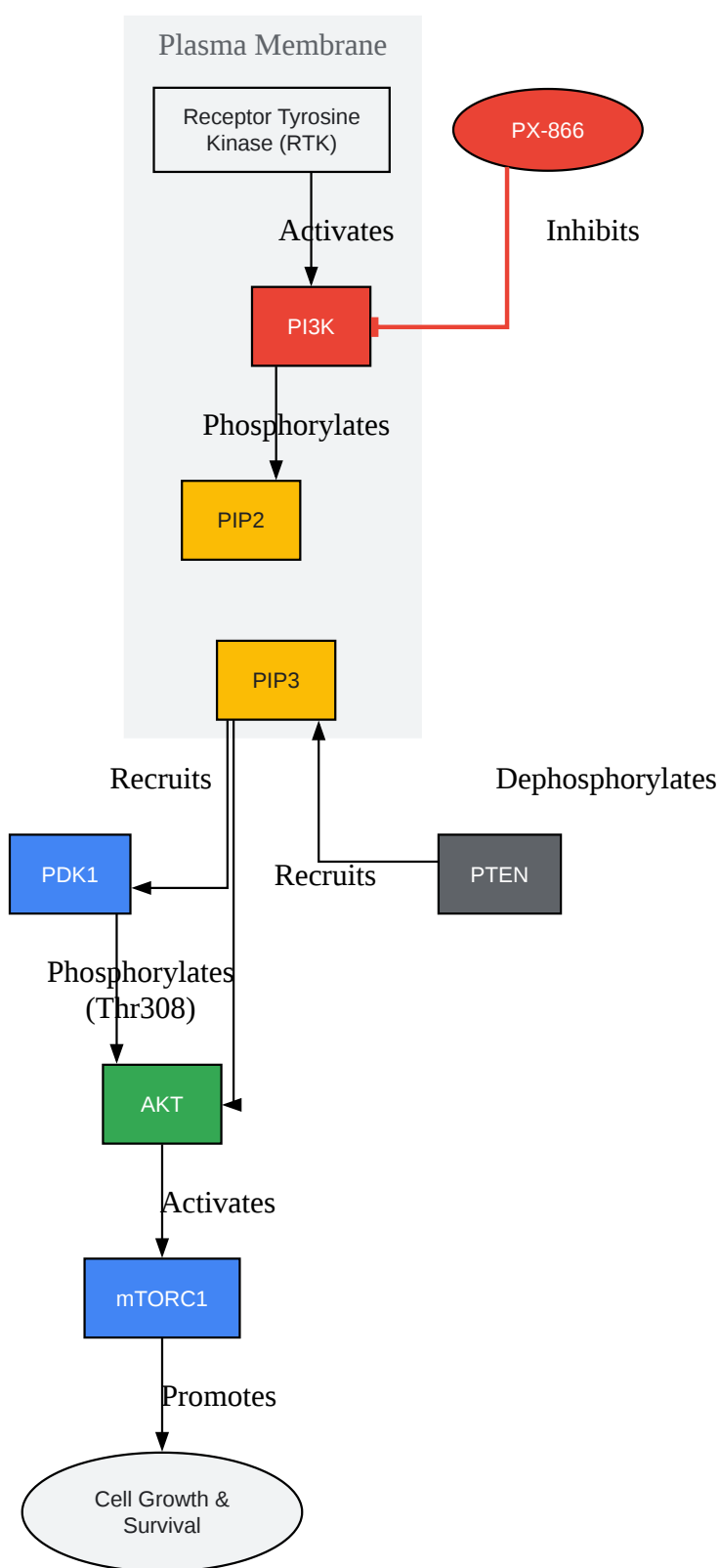
Target	IC50 (nM)	Assay Conditions	Reference
PI3K (p85-p110α)	0.1	Immune complex kinase assay	[1]
PI3Kα	5	Biochemical assay	[6]
PI3Kδ	9	Biochemical assay	[6]
PI3Kγ	2	Biochemical assay	[6]

Cellular Effects of PX-866

Cell Line	Effect	Concentration	Duration	Reference
U87 Glioblastoma	Inhibition of spheroid growth	100 nM	4 days	[1]
MDA-MB-231 Breast Cancer	Inhibition of cell motility	Subnanomolar	Not Specified	[3]
T98G Glioblastoma	Inhibition of Akt phosphorylation (Ser473)	Dose-dependent	Not Specified	[7]
Glioblastoma Cell Lines (U87, U251, LN229, LN18)	G1 cell-cycle arrest	0.4 and 0.8 μM	72 hours	[2]

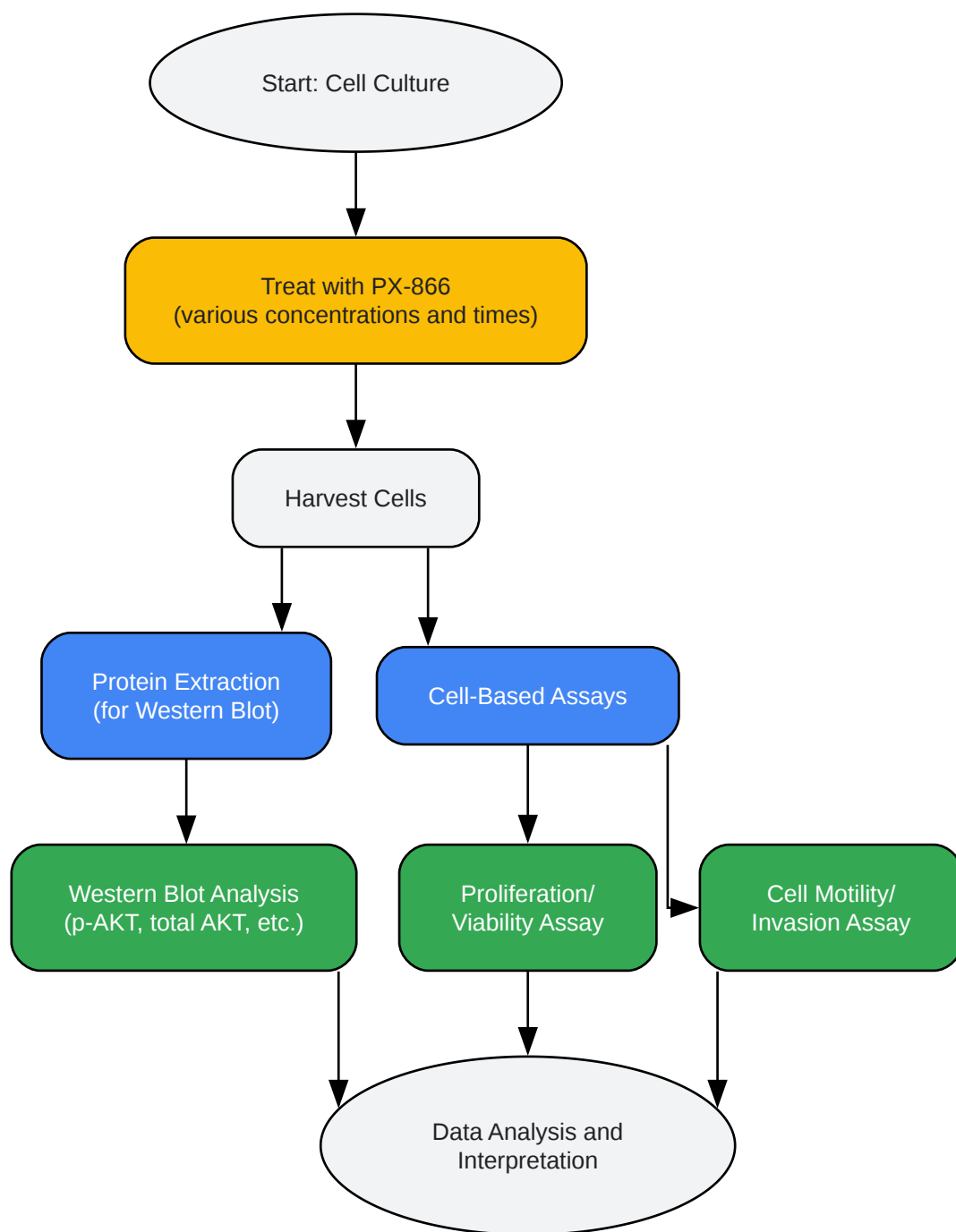
Signaling Pathway and Experimental Workflow

The following diagrams illustrate the PI3K signaling pathway and a general experimental workflow for studying the effects of PX-866.



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Caption: The PI3K/AKT/mTOR signaling pathway and the inhibitory action of PX-866.



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Caption: A typical experimental workflow for studying the effects of PX-866.

Experimental Protocols

Protocol 1: Western Blot Analysis of Akt Phosphorylation

This protocol details the procedure for assessing the inhibition of PI3K signaling by PX-866 through the measurement of Akt phosphorylation at Serine 473.

Materials:

- Cells of interest cultured in appropriate media
- PX-866 (sonolisib)
- Phosphate-buffered saline (PBS)
- RIPA lysis buffer supplemented with protease and phosphatase inhibitors
- BCA protein assay kit
- Laemmli sample buffer (4x)
- SDS-PAGE gels
- Transfer buffer
- PVDF or nitrocellulose membranes
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)
- Primary antibodies (e.g., rabbit anti-phospho-Akt (Ser473), rabbit anti-total Akt)
- HRP-conjugated secondary antibody (e.g., anti-rabbit IgG)
- Tris-buffered saline with Tween-20 (TBST)
- Enhanced chemiluminescence (ECL) substrate
- Chemiluminescence imaging system

Procedure:

- **Cell Seeding and Treatment:** Seed cells in 6-well plates and allow them to adhere and reach 70-80% confluency. Treat cells with varying concentrations of PX-866 (e.g., 10 nM to 1 μ M) for desired time points (e.g., 2 and 16 hours).^{[1][8]} A vehicle control (DMSO) should be included.
- **Cell Lysis:**
 - Aspirate the culture medium and wash the cells twice with ice-cold PBS.
 - Add 100-200 μ L of ice-cold RIPA buffer to each well and scrape the cells.
 - Transfer the lysate to a pre-chilled microcentrifuge tube and incubate on ice for 30 minutes with periodic vortexing.
 - Centrifuge the lysate at 14,000 x g for 15 minutes at 4°C.
 - Transfer the supernatant (protein extract) to a new tube.
- **Protein Quantification:** Determine the protein concentration of each lysate using a BCA protein assay according to the manufacturer's instructions.
- **Sample Preparation:**
 - Normalize the protein concentration of all samples with lysis buffer.
 - Add Laemmli sample buffer to a final concentration of 1x.
 - Boil the samples at 95-100°C for 5 minutes.
- **SDS-PAGE and Protein Transfer:**
 - Load equal amounts of protein (e.g., 20-30 μ g) into the wells of an SDS-PAGE gel.
 - Run the gel until the dye front reaches the bottom.
 - Transfer the separated proteins to a PVDF or nitrocellulose membrane using a wet or semi-dry transfer system.

- Immunoblotting:
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with primary antibody against phospho-Akt (Ser473) diluted in blocking buffer overnight at 4°C with gentle agitation.
 - Wash the membrane three times for 10 minutes each with TBST.
 - Incubate the membrane with the HRP-conjugated secondary antibody diluted in blocking buffer for 1 hour at room temperature.
 - Wash the membrane three times for 10 minutes each with TBST.
- Detection:
 - Incubate the membrane with ECL substrate according to the manufacturer's protocol.
 - Capture the chemiluminescent signal using an imaging system.
- Stripping and Re-probing (Optional): The membrane can be stripped and re-probed with an antibody for total Akt to normalize for protein loading.

Protocol 2: Cell Viability/Proliferation Assay

This protocol describes a method to assess the cytostatic or cytotoxic effects of PX-866 on cancer cells using a colorimetric assay such as the Sulforhodamine B (SRB) or MTS assay.

Materials:

- Cells of interest and appropriate culture medium
- 96-well plates
- PX-866
- Sulforhodamine B (SRB) solution or MTS reagent
- Trichloroacetic acid (TCA) for SRB assay

- Tris base solution for SRB assay
- Plate reader

Procedure:

- Cell Seeding: Seed cells into 96-well plates at a density of 2,000-5,000 cells per well and allow them to attach overnight.
- Treatment: Treat the cells with a serial dilution of PX-866 for the desired duration (e.g., 72 hours).^[2] Include a vehicle control.
- Assay Procedure (SRB Example):
 - Fix the cells by gently adding 50 μ L of cold 50% (w/v) TCA to each well and incubate for 1 hour at 4°C.
 - Wash the plates five times with water and allow them to air dry.
 - Stain the cells with 100 μ L of 0.4% (w/v) SRB in 1% acetic acid for 30 minutes at room temperature.
 - Wash the plates four times with 1% acetic acid to remove unbound dye and allow them to air dry.
 - Solubilize the bound dye by adding 200 μ L of 10 mM Tris base solution to each well.
- Data Acquisition: Measure the absorbance at a wavelength of 510 nm using a microplate reader.
- Data Analysis: Calculate the percentage of cell viability relative to the vehicle-treated control cells.

Protocol 3: Cell Motility (Wound Healing) Assay

This protocol provides a straightforward method to evaluate the effect of PX-866 on cancer cell migration.

Materials:

- Cells of interest and appropriate culture medium
- 6-well or 12-well plates
- Sterile 200 μ L pipette tips
- PX-866
- Microscope with a camera

Procedure:

- **Cell Seeding:** Seed cells in 6-well or 12-well plates and grow them to a confluent monolayer.
- **Creating the Wound:** Create a "scratch" or "wound" in the cell monolayer using a sterile 200 μ L pipette tip.
- **Washing and Treatment:** Wash the wells with PBS to remove detached cells. Replace the medium with fresh medium containing different concentrations of PX-866 or a vehicle control.
- **Image Acquisition:** Capture images of the wound at time 0 and at subsequent time points (e.g., 12, 24, 48 hours) using a microscope.
- **Data Analysis:** Measure the width of the wound at different points for each condition and time point. Calculate the percentage of wound closure over time to determine the effect of PX-866 on cell migration.

Conclusion

PX-866 is a valuable and potent research tool for investigating the PI3K signaling pathway. Its improved stability and sustained inhibitory action on Akt phosphorylation make it a superior choice over wortmannin for many applications.^{[1][3]} The protocols provided here offer a foundation for researchers to explore the multifaceted roles of PI3K signaling in various biological processes and to assess the therapeutic potential of targeting this critical pathway.

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